

Technical Support Center: Analysis of N-nitroso-enalapril

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to researchers, scientists, and drug development professionals working on the detection and quantification of **N-nitroso-enalapril**.

Troubleshooting Guide

This guide addresses common issues encountered during the analytical testing of **N-nitroso-enalapril**, offering potential causes and solutions to help you optimize your experiments for a lower limit of detection (LOD).

Issue	Potential Cause	Recommended Solution
High Baseline Noise	1. Contaminated mobile phase or solvents.[1][2] 2. Impure nitrogen gas used for LC-MS/MS.[1] 3. System contamination.[1]	1. Use high-purity, LC-MS grade solvents and freshly prepared mobile phases.[3] 2. Utilize a hydrocarbon trap for the nitrogen gas supply.[1] 3. Flush the system thoroughly between analyses.
Poor Peak Shape	1. Inappropriate column chemistry for the analyte. 2. Suboptimal mobile phase pH.[4] 3. Column degradation.	1. Screen different column stationary phases (e.g., C18, Phenyl-Hexyl). 2. Adjust the mobile phase pH to ensure the analyte is in a single ionic form.[4] 3. Replace the column with a new one of the same type.
Low Sensitivity / Inability to Reach Required LOD	1. Suboptimal mass spectrometry (MS) parameters.[5] 2. Ion suppression due to matrix effects.[6][7][8][9] 3. Inefficient sample extraction.	1. Optimize MS parameters such as cone voltage and collision energy for N-nitroso-enalapril.[3][5] 2. Use a more effective sample cleanup method, consider a different ionization technique (e.g., APCI), or use an isotopically labeled internal standard.[3][6] 3. Evaluate different sample preparation techniques like solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
Inconsistent Quantification	1. Analyte instability during sample preparation or storage.[10] 2. Variability in manual sample preparation steps. 3. Instrument variability.	1. Ensure samples are protected from light and stored at appropriate temperatures.[11] N-nitroso-enalapril is stable for shipping at room temperature, but specific

storage guidelines should be followed as per the Certificate of Analysis.[\[11\]](#) 2. Use automated sample preparation systems for better reproducibility. 3. Perform regular system suitability tests and calibration checks.

Ghost Peaks or Carryover

1. Contamination from the autosampler. 2. Strong adsorption of the analyte to surfaces in the flow path.

1. Use a strong needle wash solution and multiple wash cycles. 2. Prime the LC system with a high-organic mobile phase to remove strongly retained compounds.

Quantitative Data Summary

The following table summarizes the limits of detection (LOD) and quantification (LOQ) for nitrosamine impurities in enalapril maleate using different analytical techniques. Note that specific data for **N-nitroso-enalapril** is limited in publicly available literature; the data below primarily pertains to N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA) found in enalapril drug substance.

Analytical Method	Analyte	LOD	LOQ	Reference
HPLC with Fluorimetric Detection (FLD)	NDMA	0.013 µg/g	0.038 µg/g	[10]
HPLC with Fluorimetric Detection (FLD)	NDEA	0.017 µg/g	0.050 µg/g	[10]

Experimental Protocols

Method 1: HPLC with Fluorescence Detection for NDMA and NDEA in Enalapril Maleate

This method involves the denitrosation of nitrosamines to their corresponding secondary amines, followed by derivatization with a fluorescent tag for sensitive detection.[\[11\]](#)

1. Sample Preparation:

- Weigh 250 mg of enalapril maleate into a 5 mL volumetric flask.
- Spike with the appropriate amount of NDMA and NDEA stock solution.
- Allow the nitrosamines to penetrate the powder for 30 minutes.
- Suspend the powder in 5 mL of dichloromethane (DCM) and vortex for 1 minute.
- Filter the suspension and transfer the clear solution to a separation funnel.
- Add 5 mL of acetate buffer (pH 5.6) and shake for 5 minutes.
- Collect the DCM phase for the denitrosation step.

2. Denitrosation:

- Transfer the DCM extract to a clean vial.
- Add 3% sodium nitrite solution and vortex.
- Add hydrobromic acid in glacial acetic acid and heat at 40°C for 30 minutes.
- Cool the vial to room temperature.

3. Derivatization:

- Add 1 M NaOH and 0.5 M NaHCO₃ to adjust the pH.
- Add 150 µL of 0.5 mg/mL 9-fluorenylmethoxycarbonyl chloride (Fmoc-Cl) in acetone.
- Heat the solution at 40°C for 30 minutes.

- The sample is now ready for HPLC-FLD analysis.

4. HPLC-FLD Conditions:

- Column: C18, 4.6 x 250 mm, 5 μ m
- Mobile Phase: Gradient of acetonitrile and water
- Flow Rate: 1.0 mL/min
- Fluorescence Detector: Excitation at 265 nm, Emission at 315 nm

Frequently Asked Questions (FAQs)

Q1: How is **N-nitroso-enalapril** formed in the drug substance?

A1: **N-nitroso-enalapril** can form when the secondary amine group in the enalapril molecule reacts with nitrosating agents.^[11] This reaction can be facilitated by certain conditions during synthesis, storage, or handling, such as the presence of heat, moisture, or an acidic environment.^[11]

Q2: What are the regulatory limits for **N-nitroso-enalapril**?

A2: Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for nitrosamine impurities in drug products.^[10] For **N-nitroso-enalapril**, a nitrosamine drug substance-related impurity (NDSRI), the U.S. FDA's current acceptable intake (AI) limit is 1500 ng/day.^[12]

Q3: What are the most common analytical techniques for detecting **N-nitroso-enalapril**?

A3: The most common and recommended techniques are highly sensitive methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[10][13]} HPLC with UV detection can also be used, but may lack the required sensitivity for trace-level quantification.^[13]

Q4: How can matrix effects be minimized in LC-MS/MS analysis of **N-nitroso-enalapril**?

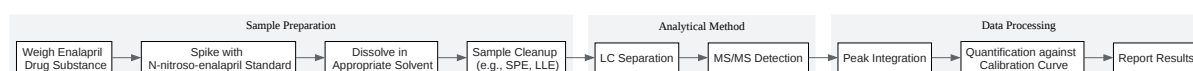
A4: Matrix effects, which can cause ion suppression or enhancement, are a common challenge in LC-MS/MS analysis.[6] To minimize them, you can:

- Implement a thorough sample cleanup procedure (e.g., SPE).
- Use an isotopically labeled internal standard that co-elutes with the analyte.
- Optimize chromatographic conditions to separate **N-nitroso-enalapril** from interfering matrix components.
- Consider using a different ionization source, such as Atmospheric Pressure Chemical Ionization (APCI), which can be less susceptible to matrix effects for certain compounds.[3]

Q5: What are the critical storage and handling conditions for **N-nitroso-enalapril** reference standards?

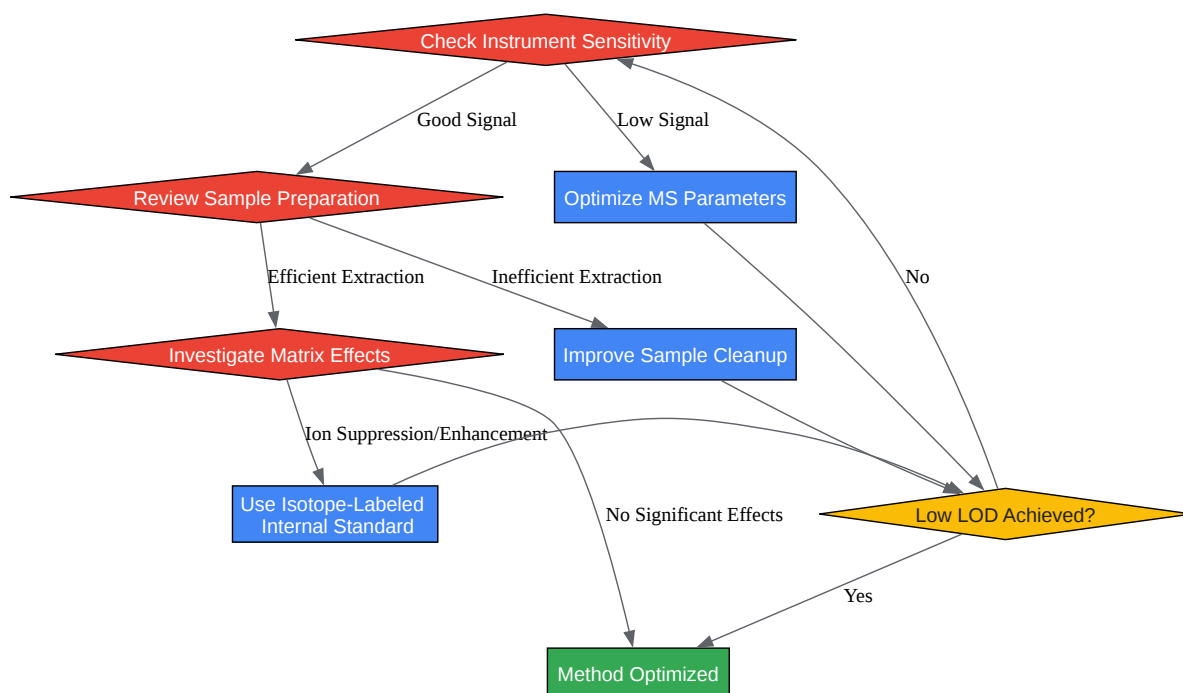
A5: **N-nitroso-enalapril** reference standards should be stored as per the supplier's instructions, typically in a cool, dark place to prevent degradation. While stable for shipping at ambient temperatures, long-term storage conditions are crucial for maintaining integrity.[11]

Visualizations



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Caption: A generalized experimental workflow for the quantitative analysis of **N-nitroso-enalapril**.



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Caption: A decision tree for troubleshooting low limit of detection in **N-nitroso-enalapril** analysis.

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